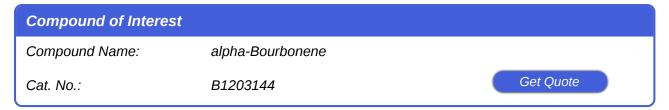


Application Notes and Protocols for Alpha-Bourbonene in Fragrance Formulation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Alpha-bourbonene is a tricyclic sesquiterpene hydrocarbon naturally occurring in a variety of plants.[1][2] As a C15H24 compound, it is part of the diverse family of terpenes that constitute the primary components of essential oils.[1] Its presence in aromatic plants such as bay laurel, geranium, and oregano suggests its potential as a valuable ingredient in the fragrance industry. [2][3] Sesquiterpenes are generally less volatile than monoterpenes, positioning them as potential middle-to-base notes in fragrance compositions, contributing to the scent's body and longevity.[1] These application notes provide a comprehensive overview of alpha-bourbonene's properties and detailed protocols for its evaluation and incorporation into fragrance formulations.

Olfactory Profile

While specific organoleptic data for isolated **alpha-bourbonene** is not widely published, an olfactory profile can be inferred from its molecular relatives and natural sources.[2][3][4] The isomer, beta-bourbonene, is described as having an herbal, woody, floral, and balsamic odor.[5] Given that **alpha-bourbonene** is found in essential oils like oregano and bay laurel, its scent is likely to possess warm, woody, and slightly spicy-herbal characteristics. It is not expected to be a primary odorant but rather a component that can add complexity, naturalness, and depth to fragrance compositions, particularly in woody, fougère, and chypre accords.



Physical and Chemical Properties

A summary of the key physical and chemical properties of **alpha-bourbonene** is provided in the table below. This data is essential for the fragrance formulator to understand its behavior in various solvents and its stability under different conditions.

Property	Value	Reference(s)
Molecular Formula	C15H24	[2]
Molecular Weight	204.356 g/mol	[2]
CAS Number	5208-58-2	[2]
Boiling Point	254.00 to 256.00 °C @ 760.00 mm Hg	[2][3]
Flash Point	221.00 °F (105.00 °C) (TCC)	[2][3][4]
Vapor Pressure	0.026000 mmHg @ 25.00 °C (est.)	[2]
Solubility	Soluble in alcohol; Insoluble in water (0.3163 mg/L @ 25 °C est.)	[2][3]
logP (o/w)	6.171 (est.)	[2]

Application in Fragrance Formulation

Alpha-bourbonene is best utilized as a modifier and blender within a fragrance concentrate, lending a natural woody and spicy character. Its low volatility suggests good substantivity, making it suitable for anchoring more fleeting top and middle notes.

Suggested Applications and Use Levels:

The following table outlines potential applications for **alpha-bourbonene** in various fragrance accords. The recommended starting concentrations are based on the usage levels of the related isomer, beta-bourbonene, which is recommended for use at up to 5.0% of the fragrance concentrate.[5]



Fragrance Accord Type	Olfactory Contribution	Suggested Starting Concentration (% in concentrate)	Potential Blending Partners
Woody/Spicy	Enhances natural woodiness, adds a subtle peppery warmth.	0.5 - 3.0%	Cedarwood, Sandalwood, Vetiver, Black Pepper, Iso E Super
Fougère	Lends a clean, herbal- woody undertone to the heart.	0.2 - 1.5%	Lavender, Oakmoss, Coumarin, Geranium
Chypre	Provides a dry, woody facet to complement the mossy base.	0.3 - 2.0%	Bergamot, Oakmoss, Patchouli, Labdanum
Herbal/Aromatic	Contributes to a natural, green, and slightly medicinal character.	0.1 - 1.0%	Rosemary, Thyme, Basil, Clary Sage

Regulatory and Safety Information

Alpha-bourbonene is categorized as a flavor and fragrance agent.[2] However, specific safety assessments or restrictions from major regulatory bodies like the International Fragrance Association (IFRA) were not found in the public domain at the time of this writing.[2] As with all fragrance materials, it is the responsibility of the formulator to ensure the final product complies with all relevant safety and regulatory standards. A thorough safety assessment by the Research Institute for Fragrance Materials (RIFM) should be consulted if available. It does not appear on the EU's list of 26 declarable fragrance allergens.

Experimental Protocols

The following protocols provide a framework for the systematic evaluation and application of **alpha-bourbonene** in fragrance development.

Protocol 1: Olfactory Evaluation of Alpha-Bourbonene



Objective: To characterize the odor profile of **alpha-bourbonene** at various dilutions.

Materials:

- Alpha-bourbonene (95%+ purity)
- Perfumer's alcohol (Ethanol, 95% or SDA 40B)
- · Glass beakers and graduated cylinders
- Pipettes
- Smelling strips (blotters)
- · Labeled glass vials for dilutions

Methodology:

- Prepare dilutions of alpha-bourbonene in perfumer's alcohol at 10%, 5%, and 1% by weight.
- Label each vial clearly. Allow the dilutions to sit for at least one hour to equilibrate.
- Dip a clean smelling strip into the 10% dilution, ensuring it is submerged about 1 cm.
- Remove the strip and allow the alcohol to evaporate for approximately 10-15 seconds.
- Evaluate the odor at three distinct time points:
 - Top Note (0-10 minutes): Record the initial impressions.
 - Heart/Middle Note (10 minutes 1 hour): Note the evolution of the scent as the more volatile components dissipate.
 - Base Note/Dry-Down (>1 hour): Characterize the lasting impression of the material.
- Repeat steps 3-5 for the 5% and 1% dilutions, noting any differences in character and intensity.



 For a comprehensive analysis, also dip a strip in the neat (100%) material and evaluate its dry-down over 24 hours to assess its tenacity.

Protocol 2: Incorporation into a Woody-Spicy Fragrance Accord

Objective: To evaluate the effect of **alpha-bourbonene** within a model fragrance accord.

Materials:

- Alpha-bourbonene (10% dilution from Protocol 1)
- A pre-formulated woody-spicy base accord (Control). Example formula provided below.
- Digital scale (0.001g accuracy)
- · Glass vials and pipettes

Methodology:

• Prepare the Control Accord: Create a batch of the following woody-spicy accord.

Ingredient	Parts (by weight)
Iso E Super	40
Cedarwood Atlas	20
Vetiver Haiti	10
Black Pepper Oil	5
Bergamot Oil	15
Hedione	10
Total	100

 Create the Test Accord: Prepare a second batch of the accord, but this time incorporate alpha-bourbonene.



- Reduce the amount of Iso E Super to create space in the formula.
- Add alpha-bourbonene at a target concentration (e.g., 2% of the total accord).

Ingredient	Parts (by weight)
Iso E Super	38
Alpha-Bourbonene	2
Cedarwood Atlas	20
Vetiver Haiti	10
Black Pepper Oil	5
Bergamot Oil	15
Hedione	10
Total	100

- Maceration: Allow both the Control and Test accords to mature for at least 48 hours in a cool, dark place.
- Comparative Evaluation: Dip labeled smelling strips into both the Control and Test accords.
 Evaluate them side-by-side at regular intervals (initial, 30 minutes, 2 hours, 8 hours) to
 assess the impact of alpha-bourbonene on the overall scent profile, character, and
 longevity. Note any changes in diffusion, complexity, or the perception of other notes.

Protocol 3: Stability and Performance Testing

Objective: To assess the stability and performance of a fragrance containing **alpha-bourbonene** in a simple product base.

Materials:

- Control and Test accords from Protocol 2.
- Simple product base (e.g., unscented liquid soap, body lotion, or room spray base).



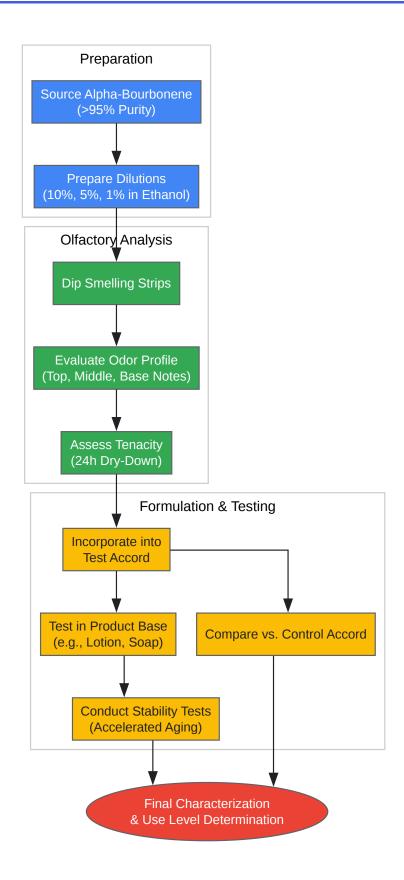
• Glass beakers, stirrers, and appropriate final packaging.

Methodology:

- Incorporate the Control accord into the product base at a typical loading (e.g., 1% for lotion, 2% for soap). Mix thoroughly until homogenous.
- Repeat step 1 with the Test accord in a separate batch.
- Initial Evaluation: Assess the scent of both final products immediately after formulation.
- Accelerated Aging: Store samples of both products under accelerated conditions (e.g., 40°C oven) for a period of 4-8 weeks.
- Periodic Evaluation: At weekly intervals, evaluate the samples for any changes in color, viscosity, and, most importantly, scent profile and intensity. This will provide an indication of **alpha-bourbonene**'s stability and its interaction with the product base over time.

Visualizations

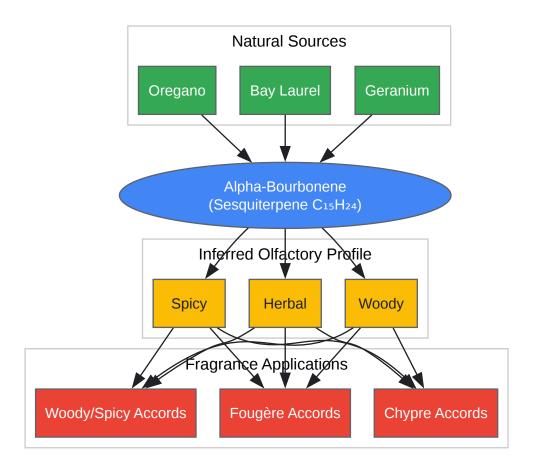




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Caption: Workflow for the evaluation and application of **alpha-bourbonene** in fragrance formulation.



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Caption: Logical relationships of **alpha-bourbonene** from source to potential application.

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